

Deconstructing CAS 633328-19-5: A Technical Guide to Structure Elucidation

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Compound of Interest

Compound Name: *tert-Butyl (2-hydrazinyl-2-oxoethyl)
(methyl)carbamate*

CAS No.: 633328-19-5

Cat. No.: B1527113

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of pharmaceutical research and development, the unambiguous determination of a molecule's structure is a cornerstone of innovation and regulatory compliance. This guide provides an in-depth technical exploration of the structure elucidation of the compound identified by CAS number 633328-19-5. Through a multi-technique spectroscopic approach, we will navigate the process of piecing together the molecular puzzle, offering insights into the rationale behind experimental choices and data interpretation.

The compound associated with CAS 633328-19-5 is identified as **tert-Butyl (2-hydrazinyl-2-oxoethyl)(methyl)carbamate** with a molecular formula of C₈H₁₇N₃O₃.^{[1][2][3][4]} This guide will present a systematic workflow to hypothetically confirm this structure, demonstrating the synergy between Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Foundational Analysis: Molecular Formula and Unsaturation

The first step in any structure elucidation is to establish the molecular formula and the degree of unsaturation (index of hydrogen deficiency - IHD). High-resolution mass spectrometry (HRMS) is the primary tool for this purpose.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** Dissolve a small quantity of the analyte (typically <1 mg) in a suitable solvent such as methanol or acetonitrile.
- **Instrumentation:** Utilize an HRMS instrument, for instance, a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap mass spectrometer.
- **Ionization:** Employ a soft ionization technique like Electrospray Ionization (ESI) in positive ion mode to minimize fragmentation and maximize the observation of the molecular ion.
- **Data Acquisition:** Acquire the mass spectrum, ensuring high mass accuracy (typically <5 ppm).

Data Interpretation and Expected Results

The HRMS spectrum is expected to show a prominent peak for the protonated molecule, $[M+H]^+$.

Parameter	Expected Value
Molecular Formula	C ₈ H ₁₇ N ₃ O ₃
Exact Mass (M)	203.12699
Observed m/z of $[M+H]^+$	204.13427

A measured m/z of 204.13427 would be consistent with the protonated form of C₈H₁₇N₃O₃.

Index of Hydrogen Deficiency (IHD)

The IHD is calculated using the formula: $IHD = C - H/2 - X/2 + N/2 + 1$ For $C_8H_{17}N_3O_3$: $IHD = 8 - 17/2 + 3/2 + 1 = 8 - 8.5 + 1.5 + 1 = 2$

An IHD of 2 suggests the presence of two double bonds or one double bond and one ring, or other combinations. In the proposed structure, these correspond to the two carbonyl ($C=O$) groups.

Unveiling the Carbon-Proton Framework: A Deep Dive into NMR Spectroscopy

NMR spectroscopy is the most powerful technique for determining the precise connectivity of atoms in a molecule. A suite of 1D and 2D NMR experiments is employed to build the structural puzzle piece by piece.

Experimental Protocol: NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$). The choice of solvent is critical to avoid interfering signals.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400-600 MHz) is recommended for better signal dispersion.
- **1D NMR Experiments:**
 - 1H NMR: Provides information about the number of different types of protons, their chemical environment, and their neighboring protons.
 - ^{13}C NMR: Shows the number of different types of carbon atoms.
- **2D NMR Experiments:**
 - COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically on adjacent carbons).
 - HSQC (Heteronuclear Single Quantum Coherence): Correlates directly attached proton and carbon atoms.

- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons that are two or three bonds away, which is crucial for connecting molecular fragments.

Predicted NMR Data and Interpretation for **tert-Butyl (2-hydrazinyl-2-oxoethyl) (methyl)carbamate**

Structure:

¹H NMR (Predicted)

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Rationale
~1.45	singlet	9H	(CH ₃) ₃ C-	Protons of the tert-butyl group are equivalent and have no adjacent protons.
~2.95	singlet	3H	-N-CH ₃	Protons of the N-methyl group are a singlet due to no adjacent protons.
~4.00	singlet	2H	-N-CH ₂ -C=O	Methylene protons adjacent to a nitrogen and a carbonyl group.
~4.20	broad singlet	2H	-NH ₂	Protons on the terminal nitrogen of the hydrazide are exchangeable and often appear as a broad singlet.
~7.80	broad singlet	1H	-C(=O)NH-	The amide proton is also exchangeable and typically appears as a broad singlet.

¹³C NMR (Predicted)

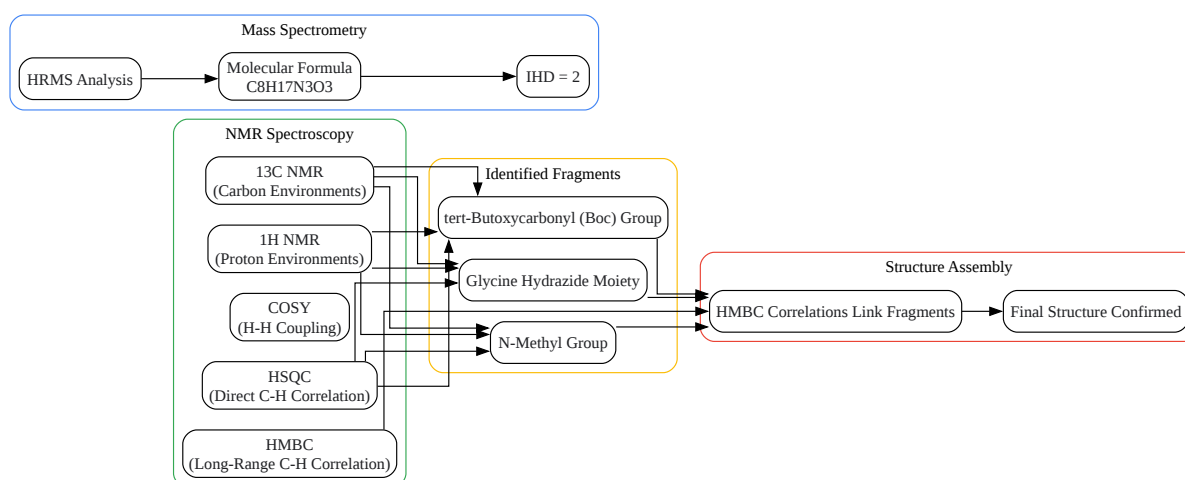
Chemical Shift (ppm)	Assignment	Rationale
~28.5	(CH ₃) ₃ C-	Carbons of the tert-butyl group.
~36.0	-N-CH ₃	N-methyl carbon.
~52.0	-N-CH ₂ -C=O	Methylene carbon.
~80.0	(CH ₃) ₃ C-	Quaternary carbon of the tert-butyl group.
~156.0	-O-C=O	Carbonyl carbon of the carbamate.
~170.0	-CH ₂ -C=O	Carbonyl carbon of the hydrazide.

2D NMR Correlations (Predicted)

- HSQC:
 - Correlation between the proton signal at ~1.45 ppm and the carbon signal at ~28.5 ppm.
 - Correlation between the proton signal at ~2.95 ppm and the carbon signal at ~36.0 ppm.
 - Correlation between the proton signal at ~4.00 ppm and the carbon signal at ~52.0 ppm.
- HMBC:
 - Key Correlation 1: Protons of the tert-butyl group (~1.45 ppm) will show a correlation to the quaternary carbon of the tert-butyl group (~80.0 ppm) and the carbamate carbonyl carbon (~156.0 ppm). This confirms the tert-butoxycarbonyl (Boc) group.
 - Key Correlation 2: The N-methyl protons (~2.95 ppm) will show correlations to the methylene carbon (~52.0 ppm) and the carbamate carbonyl carbon (~156.0 ppm). This connects the methyl group to the nitrogen of the carbamate.
 - Key Correlation 3: The methylene protons (~4.00 ppm) will show correlations to the N-methyl carbon (~36.0 ppm), the carbamate carbonyl carbon (~156.0 ppm), and the

hydrazide carbonyl carbon (~170.0 ppm). This is a crucial correlation that links the two main fragments of the molecule.

Logical Workflow for Structure Assembly



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Caption: Workflow for the structure elucidation of CAS 633328-19-5.

Corroborative Evidence: Infrared Spectroscopy and Fragmentation Analysis

While NMR and HRMS provide the core structural information, Infrared (IR) spectroscopy and tandem mass spectrometry (MS/MS) offer valuable confirmatory data.

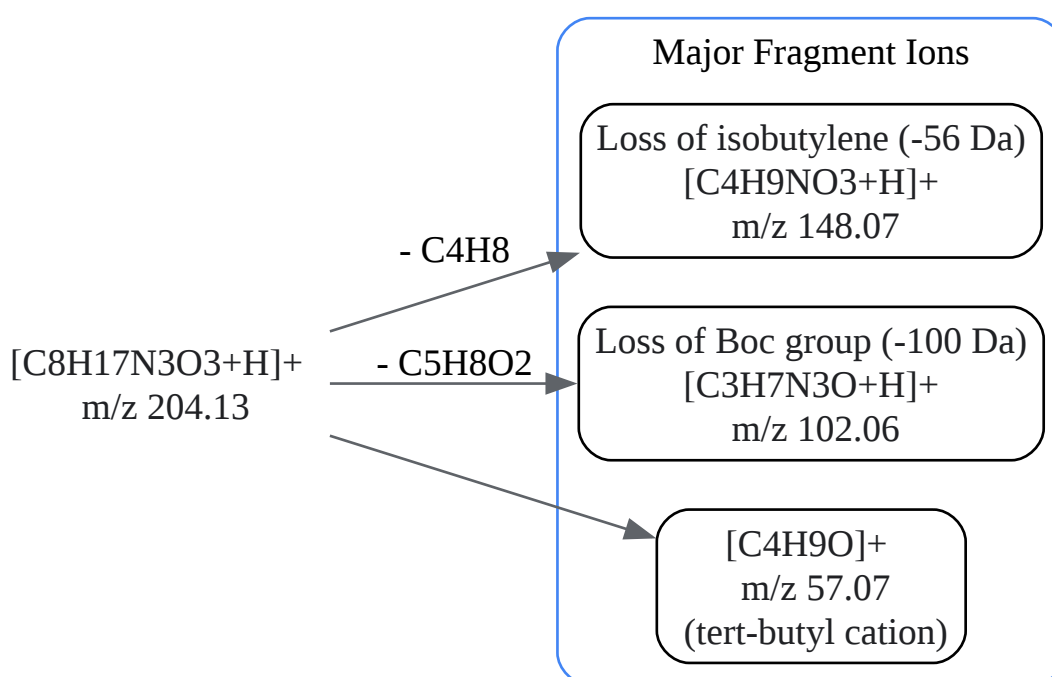
Infrared (IR) Spectroscopy

- Expected Absorptions:
 - $\sim 3300\text{-}3400\text{ cm}^{-1}$ (N-H stretch): Indicative of the -NH and -NH₂ groups.
 - $\sim 2850\text{-}2950\text{ cm}^{-1}$ (C-H stretch): Aliphatic C-H bonds.
 - $\sim 1700\text{-}1720\text{ cm}^{-1}$ (C=O stretch): Carbamate carbonyl.
 - $\sim 1650\text{-}1680\text{ cm}^{-1}$ (C=O stretch): Amide (hydrazide) carbonyl.

Tandem Mass Spectrometry (MS/MS)

By selecting the [M+H]⁺ ion (m/z 204.13) and subjecting it to collision-induced dissociation (CID), we can observe characteristic fragment ions that support the proposed structure.

Predicted Fragmentation Pathway



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Caption: Predicted MS/MS fragmentation of **tert-Butyl (2-hydrazinyl-2-oxoethyl) (methyl)carbamate**.

The observation of these key fragments would provide strong evidence for the presence of the tert-butoxycarbonyl group and the overall connectivity of the molecule.

Conclusion

The structure elucidation of CAS 633328-19-5, **tert-Butyl (2-hydrazinyl-2-oxoethyl) (methyl)carbamate**, is a systematic process that relies on the integration of data from multiple analytical techniques. High-resolution mass spectrometry establishes the molecular formula, while a comprehensive suite of 1D and 2D NMR experiments unveils the intricate connectivity of the atoms. Corroborative evidence from IR spectroscopy and tandem mass spectrometry further solidifies the structural assignment. This guide outlines a robust and logical workflow that, while presented hypothetically in the absence of published experimental data, represents a standard and rigorous approach in modern chemical analysis.

References

- **tert-Butyl (2-hydrazinyl-2-oxoethyl)(methyl)carbamate**. 2a biotech. [\[Link\]](#)

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